

# Navigating Ambiguity: Personal Protective Equipment (PPE) for Substances Labeled "93"

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## Compound of Interest

Compound Name: St 93

Cat. No.: B1207480

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The designation "**St 93**" is not a standard chemical identifier and can refer to several different chemical products, each with distinct handling requirements. This guide provides essential safety and logistical information for three substances found in commercial products labeled with "93": Sulfuric Acid (93%), WeylClean® SAS 93, and Castle® C93 Concrete Cleaning Powder. Researchers, scientists, and drug development professionals must first positively identify the specific substance they are handling by checking the manufacturer's Safety Data Sheet (SDS).

## Sulfuric Acid (93%)

Sulfuric acid at a 93% concentration is a highly corrosive and dangerous substance.

### Summary of Hazards and Protective Measures

Hazard Type	Personal Protective Equipment (PPE) and Handling Procedures
Skin Contact	Causes severe skin burns.[1] Wear appropriate protective gloves (Polyvinyl chloride - PVC is suggested) and clothing to prevent skin contact. An emergency shower should be readily available.
Eye Contact	Causes serious eye damage.[1] Wear safety glasses with side-shields or a face shield. An eye wash fountain should be accessible.[2]
Inhalation	Can be fatal if inhaled.[1] Use only outdoors or in a well-ventilated area.[1] Follow OSHA respirator regulations.
Ingestion	Harmful or fatal if swallowed; causes burns.[1] Do not induce vomiting.[1] Seek immediate medical attention.

## Operational and Disposal Plan

### Handling:

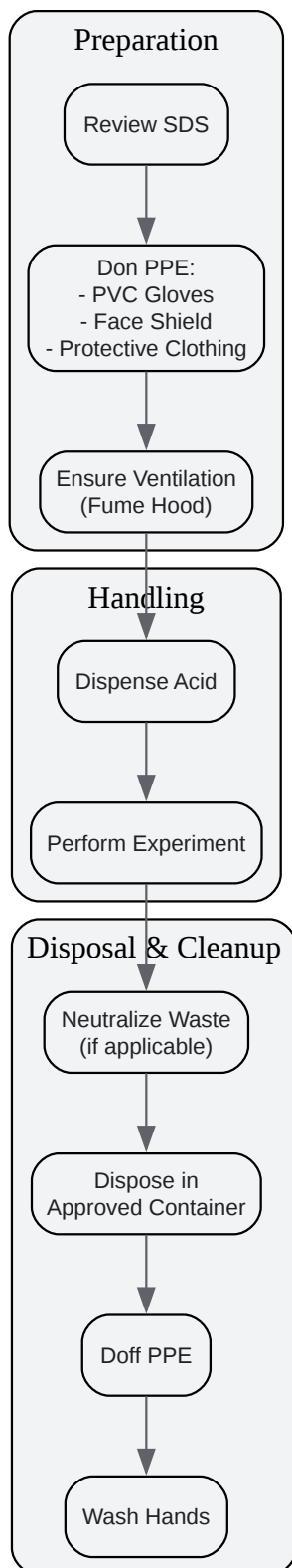
- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[1]
- Use local exhaust ventilation.[2]
- Wash hands thoroughly after handling.[1]
- Keep only in the original container.[1]

### Disposal:

- Dispose of contents and container according to all applicable Federal, State, and Local regulations.[2]

- Avoid release to the environment.[1]

### Experimental Workflow for Handling Sulfuric Acid (93%)



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Caption: Workflow for handling 93% Sulfuric Acid.

## WeylClean® SAS 93

This substance is identified as Sulfonic acids, C10-C18-Alkane, Sodium salts (93% active) and is used as a detergent.[3]

### Summary of Hazards and Protective Measures

Hazard Type	Personal Protective Equipment (PPE) and Handling Procedures
Skin Contact	Causes skin irritation.[3] Wear protective gloves. [3] Wash skin thoroughly after handling.[3]
Eye Contact	Causes serious eye damage.[3] Wear eye protection/face protection.[3]
Inhalation	May cause mucous membrane irritation.[2] Avoid breathing dust.[3] Use with appropriate exhaust.[3]
Ingestion	Harmful if swallowed.[3] Do not eat, drink or smoke when using this product.[3] Rinse mouth if swallowed.[3]

### Operational and Disposal Plan

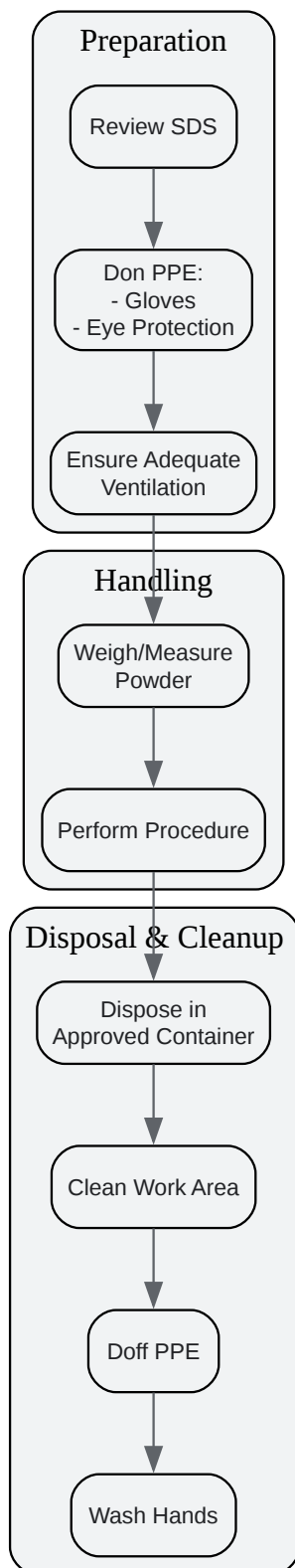
#### Handling:

- Handle and open container with care.[3]
- Minimize dust generation and accumulation.[3]
- Take off immediately all contaminated clothing and wash it before reuse.[3]

#### Disposal:

- Dispose of contents/container to an approved waste disposal plant.[3]

### Experimental Workflow for Handling WeylClean® SAS 93



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Caption: Workflow for handling WeylClean® SAS 93.

## Castle® C93 Concrete Cleaning Powder

This product is a concrete cleaning powder and is classified as an irritant.[2]

### Summary of Hazards and Protective Measures

Hazard Type	Personal Protective Equipment (PPE) and Handling Procedures
Skin Contact	Possible skin irritation.[2] Wear suitable protective clothing.[2]
Eye Contact	Irritating to eyes.[2] Wear safety glasses or goggles.[2]
Inhalation	May cause mucous membrane irritation.[2] Not normally required if good ventilation is maintained. Avoid dust.[2]
Ingestion	Harmful if swallowed. May cause gastrointestinal discomfort.[2]

### Operational and Disposal Plan

#### Handling:

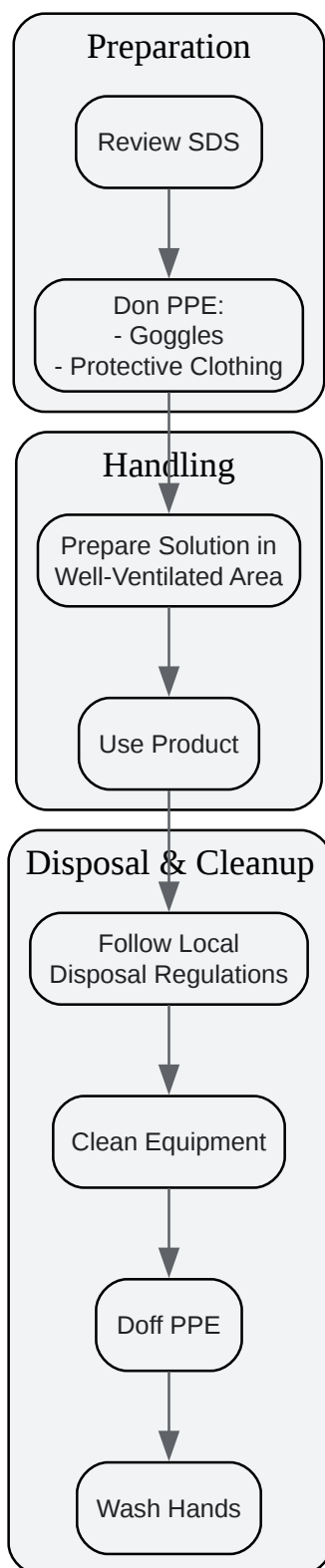
- Avoid breathing dust or powder.[2]
- Avoid contact with skin and eyes.[2]
- Wash hands after handling.[2]

#### Disposal:

- Dispose according to all applicable Federal, State, and Local regulations.[2]

- Do not discharge effluent containing this product to sewer systems without previously notifying the local sewage treatment plant authority.[2]

Safe Handling Workflow for Castle® C93



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Caption: Workflow for handling Castle® C93.



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## References

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